

N-Methylpropylamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methylpropylamine**

Cat. No.: **B120458**

[Get Quote](#)

Technical Guide: N-Methylpropylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **N-Methylpropylamine**, a secondary amine utilized in various chemical syntheses, including the production of pharmaceuticals and agrochemicals.^[1] Its basic nature, owing to the amine functional group, allows it to readily participate in nucleophilic substitutions and acid-base reactions.^[1]

Chemical Identity and Properties

N-Methylpropylamine is an organic compound featuring a methyl group and a propyl group attached to a nitrogen atom.^[1] It is also known by synonyms such as N-methyl-n-propylamine and N-methylpropan-1-amine.^{[1][2]}

Quantitative Data Summary

The fundamental molecular properties of **N-Methylpropylamine** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C4H11N	PubChem[2], CymitQuimica[1], Santa Cruz Biotechnology[3]
Molecular Weight	73.14 g/mol	PubChem[2], Santa Cruz Biotechnology[3], ChemicalBook[4]
IUPAC Name	N-methylpropan-1-amine	PubChem[2]
CAS Number	627-35-0	PubChem[2], Santa Cruz Biotechnology[3]
Density	0.713 g/mL at 25 °C	Sigma-Aldrich, ChemBK[5]
Boiling Point	61-63 °C	Sigma-Aldrich, ChemBK[5]
Refractive Index	n20/D 1.394	Sigma-Aldrich, ChemBK[5]

Structural Information

To illustrate the relationship between the molecular formula and its structure, the following diagram outlines the connectivity of the atoms.

Diagram of **N-Methylpropylamine**'s atomic connectivity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 627-35-0: N-Methyl-n-propylamine | CymitQuimica [cymitquimica.com]
- 2. N-Methylpropylamine | C4H11N | CID 12315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. N-Methylpropylamine | 627-35-0 [chemicalbook.com]

- 5. chembk.com [chembk.com]
- To cite this document: BenchChem. [N-Methylpropylamine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b120458#n-methylpropylamine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b120458#n-methylpropylamine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com